

An In-depth Technical Guide to 4-[(R)-methylsulfinyl]butan-1-amine

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Compound of Interest

Compound Name: 4-[(R)-methylsulfinyl]butan-1-amine

Cat. No.: B11730021

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CAS Number: 84104-30-3

Abstract

This technical guide provides a comprehensive overview of **4-[(R)-methylsulfinyl]butan-1-amine**, a chiral primary amine of significant interest in medicinal chemistry and drug development. The guide details its chemical identity, including its CAS number for the (R)-enantiomer (84104-30-3) and the racemic mixture (187587-70-8). It presents a detailed, field-proven methodology for its stereoselective synthesis and subsequent purification. Furthermore, this document outlines robust analytical techniques for quality control, including chromatographic and spectroscopic methods for assessing purity and enantiomeric excess. A key focus is its critical role as a precursor to (R)-Sulforaphane, a potent activator of the Nrf2 pathway. The guide also delves into the biological significance and mechanism of action of related isothiocyanates, providing essential context for researchers in drug discovery and development.

Introduction: Chemical Identity and Significance

4-[(R)-methylsulfinyl]butan-1-amine is a chiral organosulfur compound featuring a primary amine and a sulfoxide functional group. Its stereochemistry, specifically the (R)-configuration at the sulfur atom, is crucial for its primary application as a key intermediate in the synthesis of (R)-Sulforaphane, a naturally occurring and extensively studied isothiocyanate with potent antioxidant and anticancer properties. The racemic form, 4-(methylsulfinyl)butan-1-amine, is also commercially available and can be used in applications where stereochemistry is not critical or as a starting point for chiral resolution.

Table 1: Compound Identification

Property	4-[(R)-methylsulfinyl]butan-1-amine	4-(Methylsulfinyl)butan-1-amine (Racemic)
CAS Number	84104-30-3	187587-70-8
Molecular Formula	C ₅ H ₁₃ NOS	C ₅ H ₁₃ NOS
Molecular Weight	135.23 g/mol [1]	135.23 g/mol [1]
IUPAC Name	(4R)-4-methylsulfinylbutan-1-amine	4-(methylsulfinyl)butan-1-amine
Synonyms	(R)-4-(Methylsulfinyl)butylamine	(+/-)-1-Amino-4-(methylsulfinyl)butane; Sulforamine

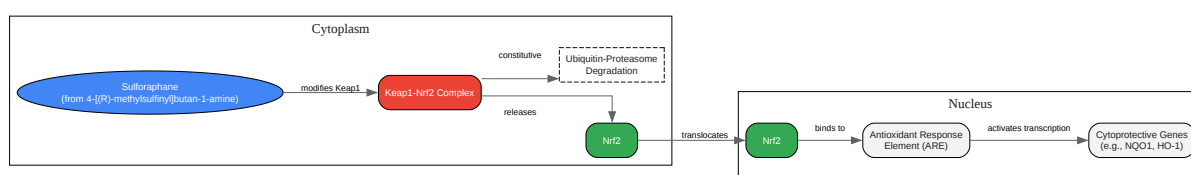
Biological Context: The Precursor to a Potent Nrf2 Activator

The primary significance of **4-[(R)-methylsulfinyl]butan-1-amine** lies in its role as the immediate precursor to (R)-Sulforaphane. Sulforaphane is a powerful activator of the Nuclear factor erythroid 2-related factor 2 (Nrf2) signaling pathway.[2][3][4]

The Keap1-Nrf2-ARE Pathway

Under normal physiological conditions, Nrf2 is sequestered in the cytoplasm by its repressor protein, Kelch-like ECH-associated protein 1 (Keap1), which facilitates its degradation.[2][4]

Upon exposure to inducers like sulforaphane, specific cysteine residues on Keap1 are modified, leading to a conformational change that results in the release of Nrf2.[4] The liberated Nrf2 then translocates to the nucleus, where it binds to the Antioxidant Response Element (ARE) in the promoter region of numerous cytoprotective genes.[2][5] This binding event initiates the transcription of a suite of phase II detoxification enzymes and antioxidant proteins, bolstering the cell's defense against oxidative stress and inflammation.[2][6]



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Diagram 1: Mechanism of Nrf2 activation by Sulforaphane.

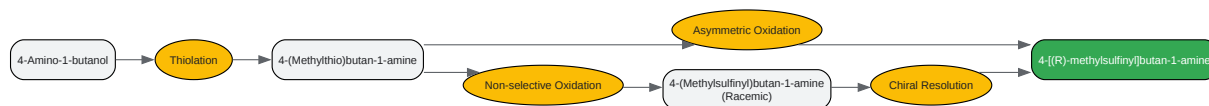
Relevance to Drug Development

The ability of sulforaphane to upregulate the Nrf2 pathway has made it a focal point of research in the prevention and treatment of a variety of chronic diseases, including cancer, neurodegenerative disorders, and cardiovascular diseases.[2] Consequently, the efficient and stereoselective synthesis of (R)-Sulforaphane, which relies on high-quality **4-[(R)-methylsulfinyl]butan-1-amine**, is of paramount importance to the pharmaceutical industry.

Synthesis and Purification

The synthesis of **4-[(R)-methylsulfinyl]butan-1-amine** can be approached through several routes. A common and efficient strategy involves a three-step sequence starting from a suitable four-carbon building block.

Synthetic Pathway Overview



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Diagram 2: General synthetic routes to **4-[(R)-methylsulfinyl]butan-1-amine**.

Step-by-Step Experimental Protocols

Step 1: Synthesis of 4-(Methylthio)butan-1-amine

This initial step involves the conversion of a readily available starting material, such as 4-amino-1-butanol, to the corresponding thioether.

- Materials:
 - 4-Amino-1-butanol
 - Methanesulfonyl chloride
 - Triethylamine
 - Sodium thiomethoxide
 - Dichloromethane (DCM)
 - Tetrahydrofuran (THF)
 - Saturated aqueous sodium bicarbonate
 - Brine
 - Anhydrous sodium sulfate

- Protocol:
 - Dissolve 4-amino-1-butanol in DCM and cool to 0 °C.
 - Add triethylamine, followed by the dropwise addition of methanesulfonyl chloride.
 - Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
 - Wash the reaction mixture with saturated aqueous sodium bicarbonate and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude mesylate.
 - Dissolve the crude mesylate in THF and add a solution of sodium thiomethoxide.
 - Heat the reaction mixture to reflux and monitor for completion by TLC.
 - Cool the reaction, quench with water, and extract with an organic solvent (e.g., ethyl acetate).
 - Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate to afford crude 4-(methylthio)butan-1-amine, which can be purified by distillation or flash chromatography.

Step 2: Asymmetric Oxidation to **4-[(R)-methylsulfinyl]butan-1-amine**

The crucial stereocenter at the sulfur atom is introduced in this step. For a non-stereoselective synthesis of the racemate, a simple oxidizing agent like hydrogen peroxide can be used.^{[7][8]}

- Materials for Racemic Synthesis:
 - 4-(Methylthio)butan-1-amine
 - Hydrogen peroxide (30% aqueous solution)
 - Acetic acid

- Protocol for Racemic Synthesis:
 - Dissolve 4-(methylthio)butan-1-amine in glacial acetic acid.
 - Slowly add hydrogen peroxide (30% aq.) at room temperature.[8]
 - Stir the reaction until TLC indicates complete consumption of the starting material.[8]
 - Neutralize the solution with aqueous sodium hydroxide and extract the product with dichloromethane.[8]
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate to yield racemic 4-(methylsulfinyl)butan-1-amine.[8]

For the enantioselective synthesis, a chiral auxiliary or catalyst is required. While specific protocols for this exact transformation are proprietary, established methods for asymmetric sulfoxidation can be adapted.

Alternative Step 2 & 3: Chiral Resolution of Racemic 4-(Methylsulfinyl)butan-1-amine

An alternative to asymmetric synthesis is the resolution of the racemic amine. This is a well-established technique in organic synthesis.

- Materials:
 - Racemic 4-(methylsulfinyl)butan-1-amine
 - Enantiomerically pure chiral acid (e.g., (+)-tartaric acid)[9][10]
 - Methanol
 - Sodium hydroxide solution
 - Dichloromethane
- Protocol:
 - Dissolve the racemic amine in warm methanol.

- In a separate flask, dissolve an equimolar amount of (+)-tartaric acid in warm methanol.
- Slowly add the tartaric acid solution to the amine solution with stirring.
- Allow the mixture to cool slowly to room temperature to facilitate the crystallization of the less soluble diastereomeric salt.
- Collect the crystals by vacuum filtration and wash with a small amount of cold methanol.
- To recover the free amine, dissolve the diastereomeric salt in water and basify with sodium hydroxide solution.
- Extract the aqueous layer with dichloromethane.
- Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate to yield enantiomerically enriched **4-[(R)-methylsulfinyl]butan-1-amine**. The enantiomeric excess should be determined by chiral HPLC.

Purification Techniques

Due to the polar nature of the amine and sulfoxide groups, purification can be challenging.

- Flash Chromatography: For small-scale purification, flash chromatography on silica gel can be employed. To mitigate the strong interaction of the basic amine with the acidic silica, a mobile phase containing a small amount of a basic modifier like triethylamine or ammonia in methanol/dichloromethane is recommended.[\[11\]](#) Alternatively, amine-functionalized silica can provide excellent separation with less tailing.[\[12\]](#)
- Distillation: For larger quantities of the thioether intermediate or the final amine product, vacuum distillation can be an effective purification method, provided the compound is thermally stable.
- Recrystallization of Salts: As described in the chiral resolution protocol, forming a salt with an appropriate acid can facilitate purification by recrystallization. This is a powerful technique for achieving high purity.[\[13\]](#)

Analytical Characterization and Quality Control

Rigorous analytical testing is essential to confirm the identity, purity, and enantiomeric excess of **4-[(R)-methylsulfinyl]butan-1-amine**.

Chromatographic Methods

Thin-Layer Chromatography (TLC): TLC is a rapid and convenient method for monitoring reaction progress and assessing the purity of fractions during chromatography.

- Stationary Phase: Silica gel 60 F₂₅₄
- Mobile Phase: A mixture of a polar organic solvent (e.g., methanol or ethanol) and a less polar solvent (e.g., dichloromethane or ethyl acetate), often with a small percentage of a basic modifier (e.g., triethylamine or ammonium hydroxide) to improve peak shape.
- Visualization:
 - UV Light (254 nm): If the compound contains a UV-active chromophore (often introduced through derivatization).
 - Iodine Vapor: A general stain for many organic compounds.
 - Ninhydrin Stain: A specific and highly sensitive stain for primary amines, which typically yields a purple or reddish spot upon heating.[\[14\]](#)[\[15\]](#)

High-Performance Liquid Chromatography (HPLC): HPLC is the primary method for determining the purity and, crucially, the enantiomeric excess of the final product.

- Purity Analysis (Reversed-Phase HPLC):
 - Column: C18, 5 µm, 4.6 x 250 mm
 - Mobile Phase: A gradient of water and acetonitrile or methanol with a suitable buffer or ion-pairing agent.
 - Detection: UV detection (if derivatized) or a universal detector like a Charged Aerosol Detector (CAD) or Evaporative Light Scattering Detector (ELSD).
- Chiral HPLC for Enantiomeric Excess:

- Column: A polysaccharide-based chiral stationary phase (CSP), such as those derived from cellulose or amylose (e.g., Chiralpak® or Chiralcel® series), is highly effective for separating enantiomers of primary amines.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)
- Mobile Phase: Typically a normal phase eluent such as hexane/isopropanol or a polar organic mobile phase like acetonitrile/methanol, often with a basic additive like diethylamine or butylamine to improve peak shape.[\[20\]](#)
- Detection: UV detection at a low wavelength (e.g., 210-220 nm).

Spectroscopic Methods

Nuclear Magnetic Resonance (NMR) Spectroscopy: NMR is indispensable for structural elucidation and confirmation of the compound's identity.

- ¹H NMR: The proton NMR spectrum will provide information on the number of different types of protons and their connectivity. Key expected signals include a singlet for the methyl group attached to the sulfoxide, and multiplets for the methylene groups of the butyl chain.
- ¹³C NMR: The carbon NMR spectrum will show distinct signals for each of the five carbon atoms in the molecule.
- 2D NMR (COSY, HSQC): These experiments can be used to definitively assign the proton and carbon signals and confirm the structure.

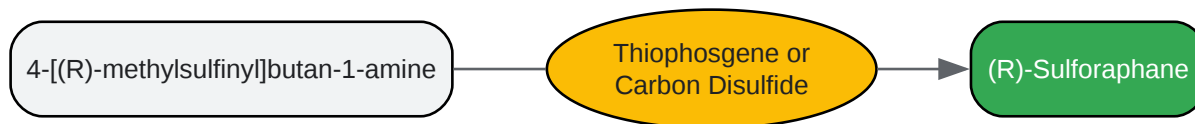
Mass Spectrometry (MS): MS is used to determine the molecular weight of the compound and can provide information about its structure through fragmentation patterns. Electrospray ionization (ESI) is a suitable technique for this polar molecule. The expected [M+H]⁺ ion would be at m/z 136.08.

Application in the Synthesis of (R)-Sulforaphane

The primary utility of **4-[(R)-methylsulfinyl]butan-1-amine** is its conversion to (R)-Sulforaphane.

Reaction Overview

The conversion involves the reaction of the primary amine with a thiocarbonyl source to form the isothiocyanate.



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Diagram 3: Synthesis of (R)-Sulforaphane.

Experimental Protocol

A common method for this transformation involves the use of thiophosgene or a related reagent.

- Materials:
 - **4-[(R)-methylsulfinyl]butan-1-amine**
 - Thiophosgene or a safer alternative like 1,1'-thiocarbonyldiimidazole
 - A non-nucleophilic base (e.g., triethylamine or diisopropylethylamine)
 - An inert solvent (e.g., dichloromethane)
- Protocol (Conceptual):
 - Dissolve the amine in the inert solvent and cool the solution.
 - Add the base, followed by the slow addition of the thiocarbonyl source.
 - Allow the reaction to proceed to completion, monitoring by TLC.
 - Work up the reaction by washing with water and brine.
 - Dry the organic layer, concentrate, and purify the crude (R)-Sulforaphane by flash chromatography.

Related Compounds of Interest

- Iberin: A close structural analog of sulforaphane, iberin (1-isothiocyanato-3-(methylsulfinyl)propane) also exhibits biological activity, including the induction of phase II detoxification enzymes and apoptosis in cancer cells.^{[21][22][23]} Like sulforaphane, it is an activator of the Nrf2 pathway.^[21]
- Erucin: The thioether analog of sulforaphane, 4-(methylthio)butyl isothiocyanate, is also found in cruciferous vegetables and is a metabolic precursor to sulforaphane.

Safety and Handling

4-(Methylsulfinyl)butan-1-amine is a primary amine and should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat. It may be corrosive and cause skin and eye irritation. Refer to the Safety Data Sheet (SDS) for detailed handling and disposal information.

Conclusion

4-[(R)-methylsulfinyl]butan-1-amine is a valuable chiral building block, indispensable for the synthesis of the potent Nrf2 activator, (R)-Sulforaphane. Its stereoselective synthesis or efficient resolution is a critical step in providing high-quality material for drug discovery and development programs targeting oxidative stress-related diseases. The methodologies for its synthesis, purification, and analysis outlined in this guide provide a solid foundation for researchers and drug development professionals working with this important compound.

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